

Proper Disposal of Pegcetacoplan Acetate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Pegcetacoplan acetate

Cat. No.: B15602470

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Essential guidelines for the safe and compliant disposal of **pegcetacoplan acetate**, including its formulations SYFOVRE® and EMPAVELI®, are critical for maintaining laboratory safety and environmental protection. This document provides a procedural, step-by-step guide for researchers, scientists, and drug development professionals to ensure the proper handling and disposal of this complement inhibitor.

Pegcetacoplan acetate is not classified as a hazardous substance.[1] Therefore, its disposal follows the protocols for non-hazardous pharmaceutical waste. However, it is imperative to adhere to all prevailing country, federal, state, and local regulations governing pharmaceutical waste.

Step-by-Step Disposal Procedures

1. Segregation of Waste:

- **Non-Contaminated Materials:** Packaging, such as the outer box and product inserts that have not come into contact with **pegcetacoplan acetate**, can typically be disposed of as general laboratory waste.
- **Sharps Waste:** All needles, syringes, and used injector devices must be immediately placed in a designated, puncture-resistant, and leak-proof sharps container.[2]
 - For SYFOVRE®, this includes the filter needle used for withdrawal from the vial, which should be disconnected from the syringe and discarded without being used for injection.[3]

[4]

- For EMPAVELI®, the entire used on-body injector unit must be placed in a sharps container.[2]
- Liquid Waste (Unused or Residual Product):
 - Empty or partially used vials of **pegcetacoplan acetate** should be disposed of in accordance with local regulations for non-hazardous pharmaceutical waste.[3]
 - Any excess volume of the drug withdrawn into a syringe that is not administered should also be disposed of following these guidelines.[3]
- Contaminated Materials: Personal protective equipment (PPE) such as gloves, as well as alcohol swabs and other materials that have come into direct contact with **pegcetacoplan acetate**, should be segregated as non-hazardous pharmaceutical waste. The filling base and attached syringe for the EMPAVELI® injector, if not contaminated with blood or other potentially infectious materials, can be disposed of in the household trash, but in a laboratory setting, it is best practice to manage them as pharmaceutical waste.[2]

2. Containment and Labeling:

- Sharps Containers: Sharps containers must be clearly labeled as "Sharps Waste" or with the universal biohazard symbol.
- Non-Hazardous Pharmaceutical Waste: Unused vials and contaminated materials should be placed in a designated container for non-hazardous pharmaceutical waste. These containers are often color-coded; for instance, white with a blue lid or simply blue containers are commonly used for this waste stream.[5][6] The container should be clearly labeled as "Non-Hazardous Pharmaceutical Waste."

3. Final Disposal:

- Sharps: Once the sharps container is full (typically two-thirds capacity), it must be sealed and disposed of through a licensed medical waste management service. Do not dispose of sharps containers in regular trash.[2]

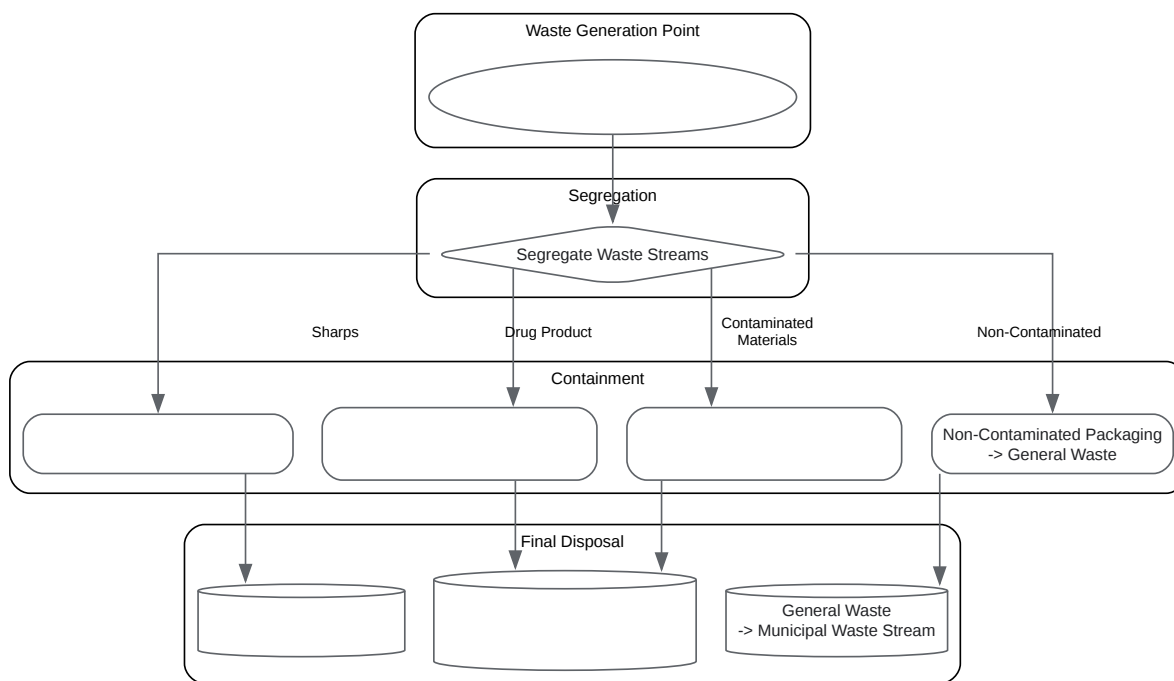
- **Non-Hazardous Pharmaceutical Waste:** The sealed container of non-hazardous pharmaceutical waste, including vials and contaminated materials, should be collected and disposed of by a certified pharmaceutical waste contractor. The primary method of disposal for this waste stream is typically incineration to ensure the complete destruction of the active pharmaceutical ingredient.[5]

Experimental Protocols

This document provides operational guidance for disposal and does not cite specific experimental protocols that would necessitate a detailed methodology section. The procedures outlined are based on safety data sheets, manufacturer guidelines, and general principles of pharmaceutical waste management.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **pegcetacoplan acetate** and associated materials in a laboratory setting.



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Caption: Disposal workflow for **pegcetacoplan acetate**.

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